

Technical Data Sheet: CAS 1540983-72-9

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Compound of Interest

Compound Name: 1-(2-Fluoroethyl)-1H-indol-6-amine

Cat. No.: B13165419

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1-(2-Fluoroethyl)-1H-indol-6-amine: A Strategic Pharmacophore Intermediate[1][2][3]

Part 1: Executive Summary & Chemical Identity

CAS 1540983-72-9 is a specialized heterocyclic intermediate characterized by an indole core substituted with a primary amine at the C6 position and a fluoroethyl moiety at the N1 position. [1] In modern drug discovery, this compound serves as a critical scaffold for synthesizing small molecule inhibitors and PROTACs (Proteolysis Targeting Chimeras). The introduction of the fluoroethyl group is a strategic medicinal chemistry tactic to modulate lipophilicity, metabolic stability, and potentially enable positron emission tomography (PET) applications via

F-labeling.[1]

Chemical Characterization Table

Property	Specification
Chemical Name	1-(2-Fluoroethyl)-1H-indol-6-amine
CAS Number	1540983-72-9
Molecular Formula	C
	H
	FN
Molecular Weight	178.21 g/mol
Core Scaffold	Indole (Benzopyrrole)
Functional Groups	Primary Amine (-NH
	), Fluoroalkyl (-CH
	CH
Predicted LogP	~1.8 - 2.2 (Lipophilic)
Solubility	Soluble in DMSO, DMF, Methanol; Low solubility in water
Appearance	Off-white to pale brown solid (typical for indole amines)
Purity Standard	97% (HPLC) for research applications

Part 2: Mechanism of Action & Biological Context

While CAS 1540983-72-9 is primarily a chemical intermediate rather than a final drug, its structural features dictate its biological utility. It acts as a "warhead precursor" or "linker attachment point" in larger bioactive molecules.

1. Kinase Inhibitor Scaffold

The indole ring is a privileged structure in kinase inhibitors (e.g., Osimertinib, Sunitinib). The C6-amine provides a nucleophilic handle for coupling with electrophiles (e.g., acryloyl chloride) to form covalent inhibitors, or with carboxylic acids to form amide-linked reversible inhibitors.^[1]

- Mechanism: The fluoroethyl group at N1 often occupies the solvent-exposed region or a hydrophobic pocket within the ATP-binding site of kinases, improving potency compared to a simple methyl group due to the "fluorine effect" (dipole interactions and metabolic blockade).^[1]

2. PROTAC Linker Attachment

In the design of PROTACs, the C6-amine serves as an ideal attachment point for a linker chain connecting to an E3 ligase ligand (e.g., Thalidomide or VHL ligand).^[1]

- Utility: This allows the indole moiety to function as the "warhead" targeting a specific protein of interest (POI) for ubiquitination and subsequent proteasomal degradation.^[1]

3. Metabolic Stability via Fluorination

The substitution of an ethyl group with a fluoroethyl group blocks potential dealkylation or oxidation at the

-position, a common clearance pathway for N-alkylated indoles. This enhances the pharmacokinetic (PK) profile of the final drug candidate.

Part 3: Experimental Framework & Synthesis

Synthetic Pathway

The synthesis of CAS 1540983-72-9 typically follows a two-step protocol starting from commercially available 6-nitroindole.^[1] This route ensures high regioselectivity and yield.

Step 1: N-Alkylation

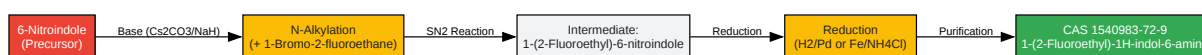
- Reagents: 6-Nitroindole, 1-Bromo-2-fluoroethane, Cesium Carbonate () or Sodium Hydride ().^[1]
- Solvent: DMF or Acetonitrile.

- Conditions: 60-80°C, 4-12 hours.
- Mechanism: Nucleophilic substitution () at the indole nitrogen.[1]

Step 2: Nitro Reduction

- Reagents: Hydrogen gas () with Pd/C catalyst, or Iron () powder with Ammonium Chloride ().[1]
- Solvent: Ethanol/Water or Methanol.
- Conditions: Room temperature to reflux.
- Outcome: Conversion of the nitro group (-NO) to the primary amine (-NH).[1]

Visualization: Synthetic Workflow



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Figure 1: Synthetic pathway for CAS 1540983-72-9 from 6-nitroindole.

Part 4: Handling, Stability & Analytics

Storage & Handling Protocols

- Storage: Store at -20°C under an inert atmosphere (Nitrogen or Argon). Indole amines are prone to oxidation (browning) upon exposure to air and light.[1]

- Reconstitution: Prepare stock solutions in anhydrous DMSO or DMF. Avoid protic solvents for long-term storage.
- Safety: Treat as a potential irritant. Wear nitrile gloves and safety glasses. Avoid inhalation of dust.[\[2\]](#)

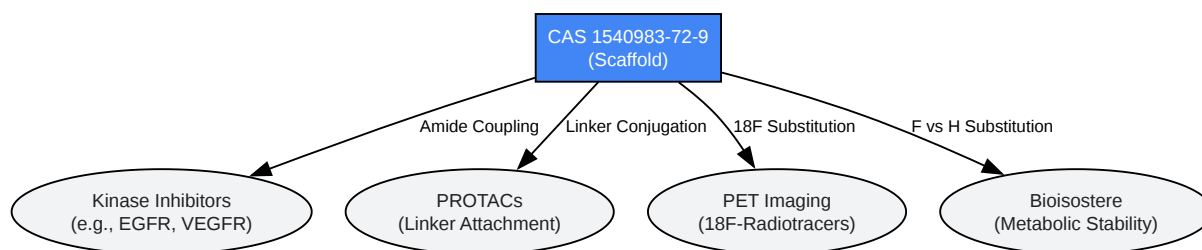
Analytical Validation (Self-Validating System)

To ensure the integrity of the compound before use in biological assays, perform the following checks:

- LC-MS: Confirm a single peak with mass $[M+H]$
 $= 179.21$.[\[1\]](#)
- 1H NMR (DMSO- d_6):
 - Look for the characteristic fluoroethyl pattern: A triplet of doublets (dt) around 4.5-4.8 ppm (CH₂F) and 4.3-4.5 ppm (CH₂N).[\[1\]](#)
 - Verify the indole protons and the broad singlet for the amine (-NH) around 3.5-5.0 ppm (variable).[\[1\]](#)

Part 5: Applications in Drug Discovery

Strategic Utility Diagram



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Figure 2: Strategic applications of CAS 1540983-72-9 in medicinal chemistry.

Case Study: Kinase Inhibition

In the development of EGFR inhibitors, the indole core is often used to mimic the adenine ring of ATP. The 6-amino group of CAS 1540983-72-9 allows for the attachment of a "tail" (e.g., a solubilizing group like piperazine) or a reactive "warhead" (e.g., acrylamide) to target Cysteine residues (e.g., Cys797 in EGFR).[1] The N-fluoroethyl group provides a unique lipophilic interaction that differs from the standard methyl or ethyl groups found in first-generation inhibitors, potentially overcoming resistance mutations.

Part 6: References

- BLDpharm. (n.d.). **1-(2-Fluoroethyl)-1H-indol-6-amine** Technical Data. Retrieved from [1]
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Sources

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